

AWD 12-281 Quantitative Data Summary

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Compound Focus: Awd 12-281

CAS No.: 257892-33-4

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The table below summarizes key quantitative data from animal studies for your experimental planning.

Parameter	Details and Values
General Administration Routes	Topical (skin), Inhalative (lung) [1] [2] [3].

| **Reported Doses (Mice)** | • **Topical (Ear Edema):** 0.03% - 3% solution [1]. • **Inhalative (Airway Inflammation):** Specific murine doses not fully detailed in available literature; guided by efficacy in rat models (0.1 - 10 mg/mL nebulization) [2]. || **Vehicle/Formulation** | Information not specified in available literature. Typically requires a suitable solvent (e.g., DMSO, saline) for topical or nebulized solutions. || **Key Efficacy Findings** | • **Anti-inflammatory:** Dose-dependently suppressed arachidonic-acid-induced ear edema in mice [1]. • **Broad Cytokine Suppression:** Suppressed both Th1 and Th2 cytokines in mouse models [1]. • **Anti-allergic:** Reduced allergen-induced eosinophilia in rat lungs (0.1 - 10 mg/mL via nebulization) [2]. |

Experimental Protocols in Mice

Here are detailed methodologies for key experiments cited in the search results.

1. Topical Application for Skin Inflammation This protocol is based on a study evaluating **AWD 12-281** in an **arachidonic-acid-induced mouse ear edema** model [1].

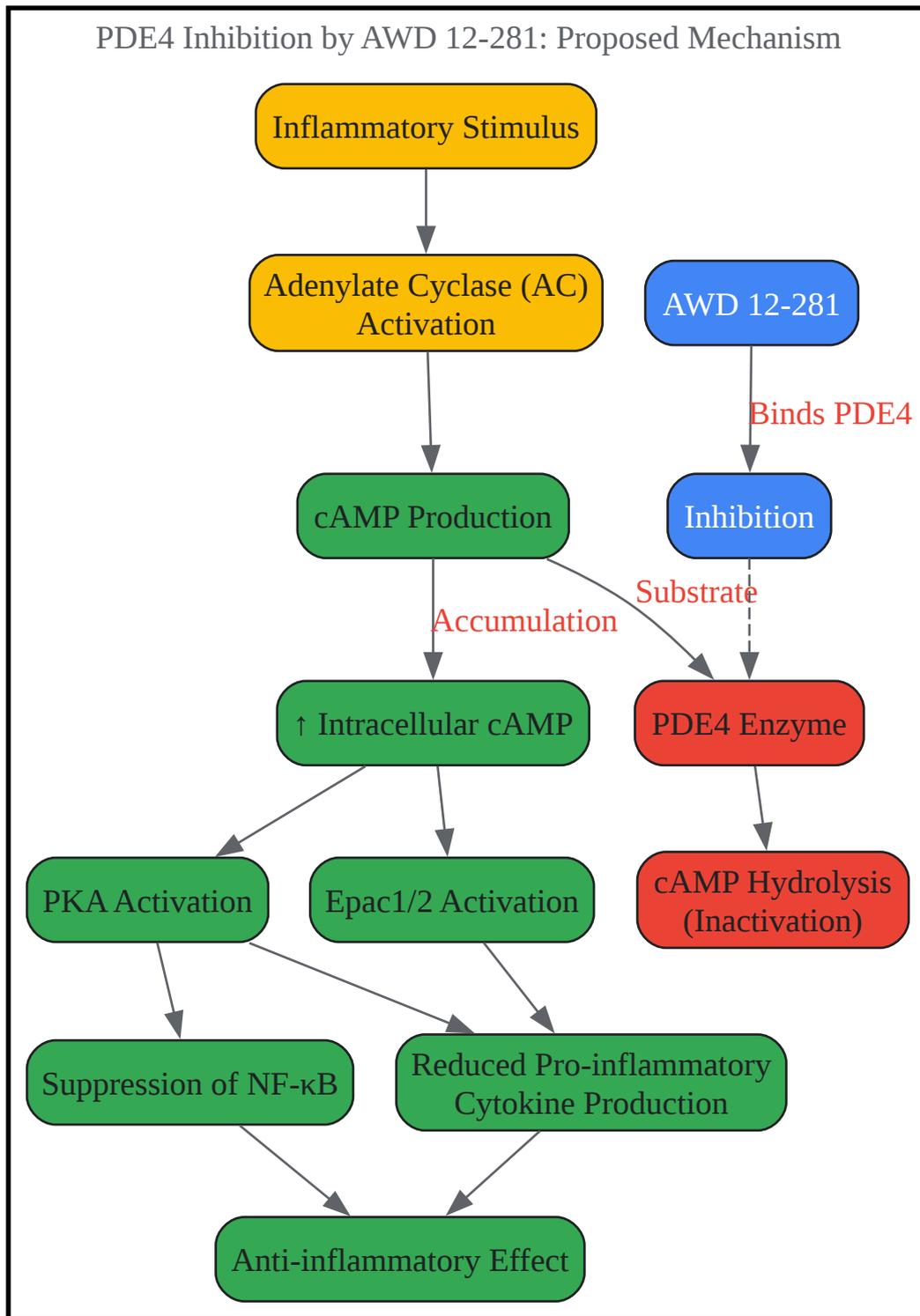
- **Animal Model:** Male BP-2 mice (8-16 weeks old) [2].
- **Test Article Preparation:** Prepare **AWD 12-281** in an appropriate vehicle at concentrations of 0.03%, 0.3%, and 3% (w/v or v/v).
- **Dosing Protocol:**
 - Apply a defined volume (e.g., 20 μ L) of the test article solution to the inner and outer surface of one ear.
 - The contralateral ear serves as a control (vehicle only).
 - For duration-of-action studies, a single application of a 3% solution can be evaluated.
- **Induction of Inflammation:** After a pre-determined time (e.g., 1 hour post-dose), induce acute inflammation by applying arachidonic acid (e.g., 2 mg per ear in 20 μ L acetone) to both ears.
- **Measurement of Response:**
 - Measure ear thickness with a micrometer at regular intervals (e.g., 1 hour) after arachidonic acid challenge.
 - Calculate the percent inhibition of edema inflammation in treated mice compared to vehicle control.

2. Inhalation Administration for Airway Disease While direct murine inhalation data is limited, this protocol is inferred from studies in **ovalbumin-sensitized mice** and other species [1] [2].

- **Animal Model:** Actively ovalbumin-sensitized mice.
- **Test Article Preparation:** Prepare **AWD 12-281** as a solution for nebulization.
- **Dosing Protocol:**
 - Place mice in a whole-body or nose-only inhalation chamber.
 - Nebulize the **AWD 12-281** solution for a set duration (e.g., 10-30 minutes). Doses can be guided by concentrations effective in rats (0.1, 1, 10 mg/mL) [2].
 - Perform dosing prior to or following allergen challenge.
- **Challenge and Sample Collection:**
 - Challenge sensitized mice with nebulized ovalbumin.
 - After a set time, perform bronchoalveolar lavage to collect immune cells.
- **Evaluation of Efficacy:**
 - Count total cells and differentiate cell types to quantify eosinophil influx.
 - Analyze homogenized lung tissue for levels of cytokines (IFN- γ , IL-4, IL-5, IL-13) to assess suppression of Th1 and Th2 responses [1].

Signaling Pathway and Experimental Workflow

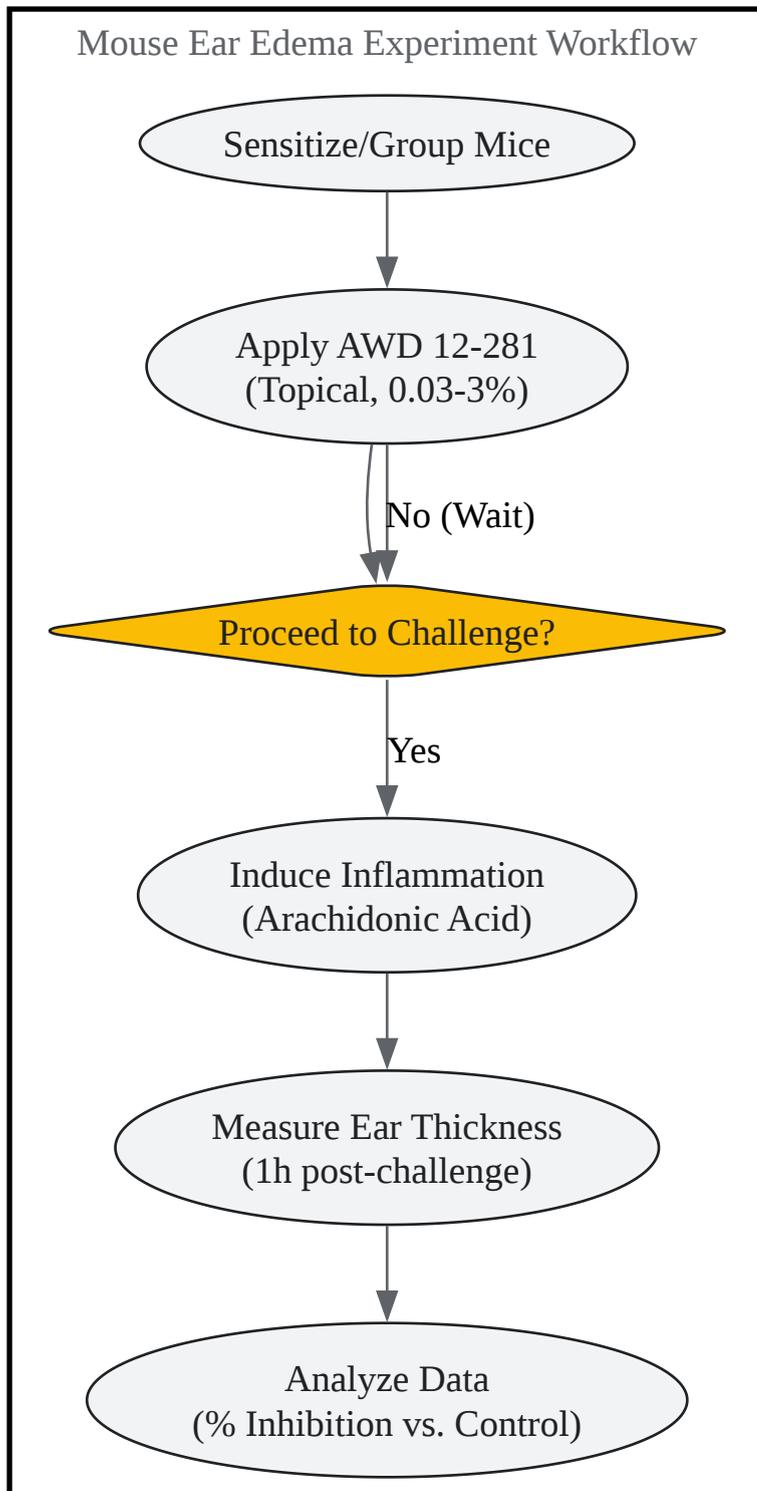
The following diagrams illustrate the proposed mechanism of action for **AWD 12-281** and a generalized workflow for the topical application protocol, created using DOT language.



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Application Notes & Limitations

- **Limited Murine-Specific Data:** Much of the detailed pharmacological data, especially for inhalation, comes from studies in rats, guinea pigs, and ferrets [2]. You may need to optimize doses and protocols for your specific mouse strain.
- **Vehicle is Critical:** The choice of vehicle for dissolution is crucial for both topical and inhalative administration, as it affects compound solubility, stability, and bioavailability. Preliminary solubility studies are recommended.
- **Clinical Development Status:** Be aware that the development of **AWD 12-281** for respiratory diseases was discontinued due to poor efficacy in clinical trials [3]. Its primary research value is now as a tool compound.

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References

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2. 5-hydroxy-indole-3-yl]-glyoxylic Acid Amide (AWD 12-281), ... [sciencedirect.com]
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